

Benchmarking p-Toluidine Hydrochloride: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *p*-Toluidine hydrochloride

Cat. No.: B147532

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In the landscape of aromatic amines, key intermediates in pharmaceutical and chemical synthesis, **p-Toluidine hydrochloride** stands as a widely utilized building block. This guide provides a comprehensive benchmark of **p-Toluidine hydrochloride** against other common aromatic amine hydrochlorides: aniline hydrochloride, o-toluidine hydrochloride, and m-toluidine hydrochloride. The following comparison, supported by physicochemical data and standardized experimental protocols, aims to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Physicochemical Properties: A Head-to-Head Comparison

The fundamental physical and chemical characteristics of these aromatic amine hydrochlorides are crucial for their handling, storage, and application in synthesis. A summary of their key properties is presented below.

Property	p-Toluidine Hydrochloride	Aniline Hydrochloride	o-Toluidine Hydrochloride	m-Toluidine Hydrochloride
Molecular Formula	C ₇ H ₁₀ CIN[1][2]	C ₆ H ₈ CIN[3]	C ₇ H ₁₀ CIN	C ₇ H ₁₀ CIN[4]
Molecular Weight	143.61 g/mol [1][2][3]	129.59 g/mol [5][6]	143.62 g/mol [7]	143.61 g/mol [4]
Melting Point	243-245 °C[8]	198-200 °C[3]	215-217 °C[9][10]	228-230 °C
Boiling Point	257.5 °C at 760 mmHg	245 °C[5][11][12]	242.2 °C[13]	250.7 °C at 760 mmHg
Solubility in Water	≥ 100 mg/mL at 20 °C[14]	107 g/100ml at 20°C[5]	8.29 g/L at 25 °C[13]	≥ 100 mg/mL at 20 °C[4]
Appearance	Off-white to grayish-white crystals[14]	White to greenish crystalline solid[11]	Green crystals or white crystalline solid[9]	Light gray solid[4]

Spectral Characteristics for Identification and Purity

Spectroscopic analysis is fundamental for verifying the identity and assessing the purity of aromatic amines. Below is a summary of typical spectral data.

Technique	p-Toluidine Hydrochloride	Aniline Hydrochloride	o-Toluidine Hydrochloride	m-Toluidine Hydrochloride
UV-Vis (λ_{max})	~280-290 nm[15]	Not specified	Not specified	Not specified
FT-IR (KBr, cm^{-1})	N-H stretching and bending, aromatic ring vibrations[15]	Characteristic peaks for amine salt and aromatic ring	Characteristic peaks for amine salt and aromatic ring	Characteristic peaks for amine salt and aromatic ring
^1H NMR (DMSO- d_6 , δ)	Signals for aromatic protons, methyl protons, and $-\text{NH}_3^+$ protons	Signals for aromatic protons and $-\text{NH}_3^+$ protons[16]	Signals for aromatic protons, methyl protons, and $-\text{NH}_3^+$ protons	Signals for aromatic protons, methyl protons, and $-\text{NH}_3^+$ protons

Performance in Synthetic Applications

p-Toluidine hydrochloride and its counterparts are pivotal starting materials in the synthesis of a wide array of molecules, including dyes, pharmaceuticals, and agrochemicals.[17] The position of the methyl group in the toluidine isomers significantly influences their reactivity and the properties of the resulting products.

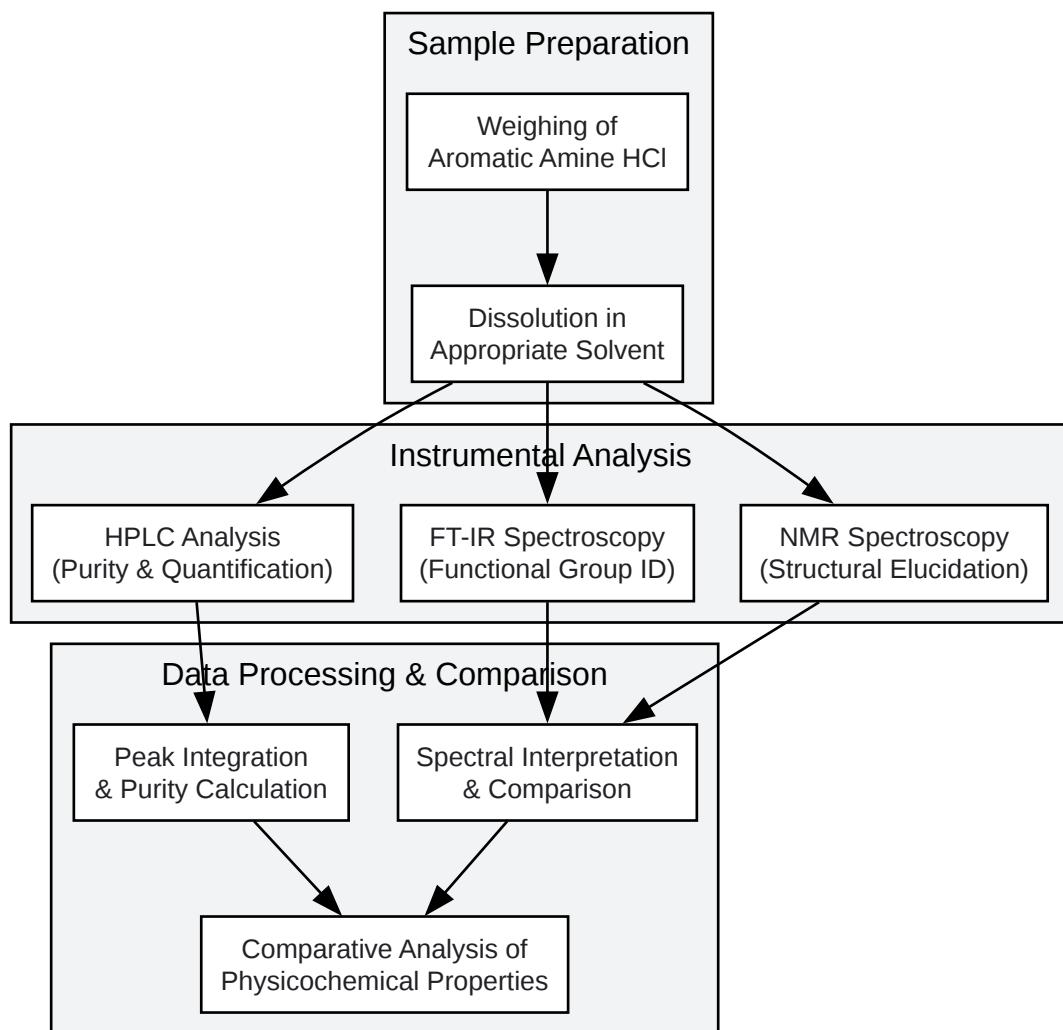
- **p-Toluidine hydrochloride** is a key precursor for azo dyes and pigments.[3] In the pharmaceutical industry, it serves as a building block for analgesics and antipyretics.[15][17]
- Aniline hydrochloride, lacking the methyl group, is often used as a fundamental building block in dye synthesis and the production of rubber processing chemicals.[6]
- o-Toluidine hydrochloride is primarily used in the manufacture of specific dyes and pigments. [10]
- m-Toluidine hydrochloride finds application as an intermediate in the synthesis of various dyes and other organic compounds.[3]

The steric hindrance and electronic effects of the methyl group in the ortho, meta, and para positions can lead to differences in reaction rates and regioselectivity during electrophilic substitution reactions, a critical consideration for synthetic chemists.

Experimental Protocols

To facilitate a standardized comparison of these aromatic amines, detailed experimental protocols for their analysis are provided below.

Experimental Workflow for Comparative Analysis



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Caption: General workflow for the comparative analysis of aromatic amine hydrochlorides.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is designed to separate and quantify the respective aromatic amine from potential impurities.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18, 5 μ m, 4.6 x 250 mm.
- Mobile Phase: Acetonitrile:Water (gradient elution may be required for optimal separation of isomers).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Dissolve approximately 10 mg of the aromatic amine hydrochloride in 10 mL of the mobile phase. Filter through a 0.45 μ m syringe filter before injection.

Fourier-Transform Infrared (FT-IR) Spectroscopy for Structural Confirmation

This technique is used to confirm the presence of key functional groups.

- Instrumentation: FT-IR spectrometer.
- Sample Preparation: Prepare a KBr pellet by grinding 1-2 mg of the sample with 100-200 mg of dry KBr.
- Acquisition: Record the spectrum from 4000 to 400 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

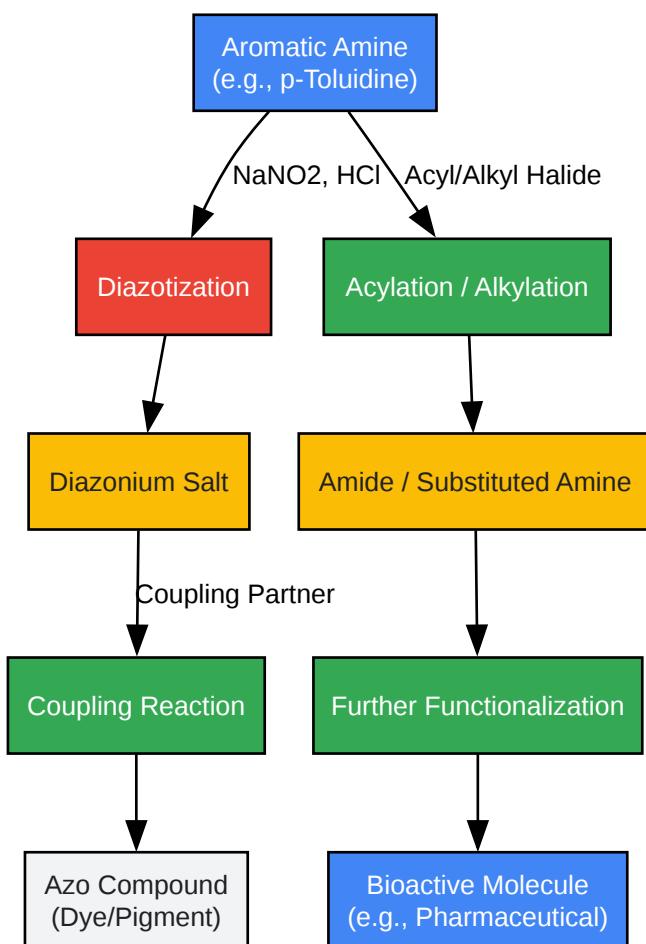
NMR provides detailed information about the molecular structure.

- Instrumentation: NMR spectrometer (e.g., 400 MHz).

- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆).
- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of the deuterated solvent.
- Acquisition: Acquire ¹H and ¹³C NMR spectra.

Role in Bioactive Molecule Synthesis

Aromatic amines are fundamental precursors in the synthesis of a vast number of bioactive molecules. The following diagram illustrates a generalized pathway.



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Caption: Generalized synthetic pathways from aromatic amines to bioactive molecules.

This comparative guide provides a foundational resource for researchers working with **p-Toluidine hydrochloride** and other aromatic amines. By understanding their distinct properties and employing standardized analytical methods, scientists can optimize their synthetic strategies and ensure the quality and integrity of their research outcomes.

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